

Fradafiban Hydrochloride in Models of Cardiovascular Disease: A Technical Guide

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Fradafiban hydrochloride is a nonpeptide antagonist of the platelet glycoprotein IIb/IIIa (GP IIb/IIIa) receptor, a key player in the final common pathway of platelet aggregation. This technical guide provides an in-depth overview of the available data on Fradafiban and its orally active prodrug, Lefradafiban, in the context of cardiovascular disease models. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and relevant signaling pathways.

While extensive clinical data exists for Fradafiban in human subjects, a comprehensive public record of its quantitative efficacy in preclinical animal models of thrombosis is limited. This guide, therefore, synthesizes the robust human data available and describes the standard preclinical models in which a compound of this class would typically be evaluated.

Mechanism of Action: GPIIb/IIIa Receptor Antagonism

Fradafiban is a selective antagonist of the GP IIb/IIIa receptor (also known as integrin αIIbβ3). [1][2] This receptor is the most abundant integrin on the platelet surface, with approximately 50,000 to 80,000 copies per platelet. Upon platelet activation by various agonists (e.g., ADP, collagen, thrombin), the GP IIb/IIIa receptor undergoes a conformational change, enabling it to bind to its ligands, primarily fibrinogen and von Willebrand factor (vWF).[3] The binding of these ligands facilitates the cross-linking of platelets, leading to aggregation and thrombus formation. [3]

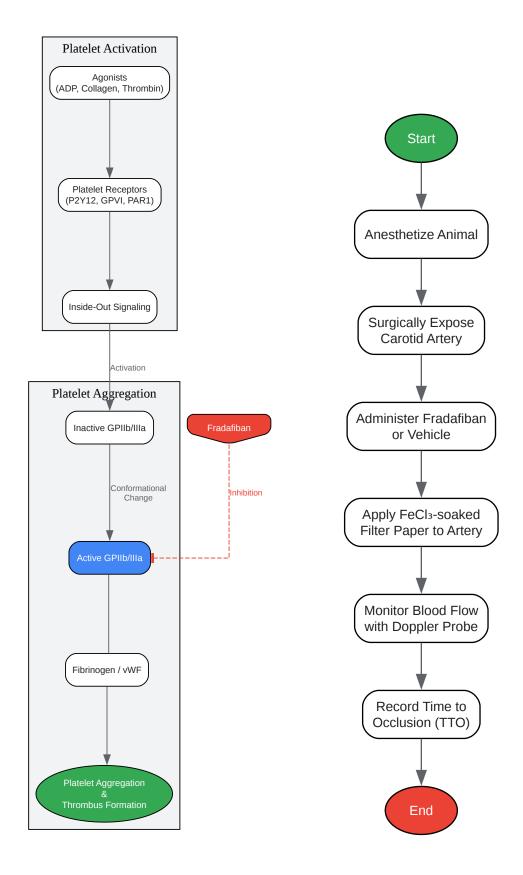


Fradafiban competitively inhibits the binding of fibrinogen to the activated GP IIb/IIIa receptor, thereby blocking the final common pathway of platelet aggregation, irrespective of the initial activating stimulus.[1][4]

Signaling Pathway of Platelet Aggregation and Inhibition by Fradafiban

The following diagram illustrates the central role of the GP IIb/IIIa receptor in platelet aggregation and the point of intervention for Fradafiban.





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